

Application Notes and Protocols: Preparation of A6770 (Methotrexate Hydrate) Stock Solution

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Compound of Interest

Compound Name: A6770

Cat. No.: B3025877

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Audience: Researchers, scientists, and drug development professionals.

Introduction

A6770, identified as Methotrexate hydrate, is a potent inhibitor of dihydrofolate reductase (DHFR)[1]. This inhibition disrupts the synthesis of DNA, RNA, and proteins, making it a cornerstone of cancer chemotherapy and a valuable tool in biomedical research. This document provides a detailed protocol for the preparation of **A6770** stock solutions for research use.

Quantitative Data Summary

A comprehensive summary of the physicochemical properties of **A6770** (Methotrexate hydrate) is presented in the table below for easy reference.

Property	Value	Reference
Product Name	Methotrexate hydrate	[1]
Catalog Number	A6770	[1][2]
CAS Number	133073-73-1	[1]
Molecular Formula	$C_{20}H_{22}N_8O_5 \cdot xH_2O$	[1]
Molecular Weight	454.44 g/mol (anhydrous basis)	[1]
Appearance	Yellow to orange powder	
Solubility	Insoluble in water, ethanol, chloroform, and ether. Soluble in dilute solutions of mineral acids, alkali hydroxides, and carbonates. Also soluble in anhydrous DMSO (90 mg/mL) and 1M Ammonium hydroxide (50 mg/mL).	[1][2]
Storage Temperature	-20°C	[1]

Experimental Protocol: Preparation of A6770 Stock Solution

This protocol outlines the steps for preparing a stock solution of **A6770** (Methotrexate hydrate) for in vitro cell culture experiments.

3.1. Materials

- **A6770** (Methotrexate hydrate) powder (e.g., Sigma-Aldrich **A6770**)
- 1 M Sodium Hydroxide (NaOH) solution
- Sterile saline solution or cell culture medium

- Sterile conical tubes (15 mL or 50 mL)
- Sterile serological pipettes
- Vortex mixer
- Sterile 0.22 μ m syringe filter
- Sterile syringes
- Laminar flow hood
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

3.2. Procedure

- Aseptic Technique: Perform all steps in a laminar flow hood to maintain sterility.
- Weighing: Carefully weigh the desired amount of **A6770** powder. For example, to prepare a 10 mM stock solution, weigh out 4.54 mg of **A6770** (anhydrous basis).
- Initial Dissolution:
 - Add the weighed **A6770** powder to a sterile conical tube.
 - Add a minimal amount of 1 M NaOH dropwise to the powder. Gently swirl the tube to facilitate dissolution. Use the smallest volume of NaOH necessary to dissolve the powder completely.
- Dilution:
 - Once the **A6770** is fully dissolved, add sterile saline or cell culture medium to reach the desired final concentration. For a 10 mM stock, if you used 100 μ L of 1 M NaOH, you would add 890 μ L of saline or medium to reach a final volume of 1 mL.
 - Gently vortex the solution to ensure it is homogenous.
- Sterilization:

- Sterilize the stock solution by filtering it through a 0.22 μm syringe filter into a new sterile tube.
- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term storage (stable for about a month) or at $4-8^{\circ}\text{C}$ for short-term use (stable for about a week)[1]. Protect from light for long-term storage[1].

Visualization of Experimental Workflow and Signaling Pathway

4.1. Experimental Workflow for A6770 Stock Solution Preparation

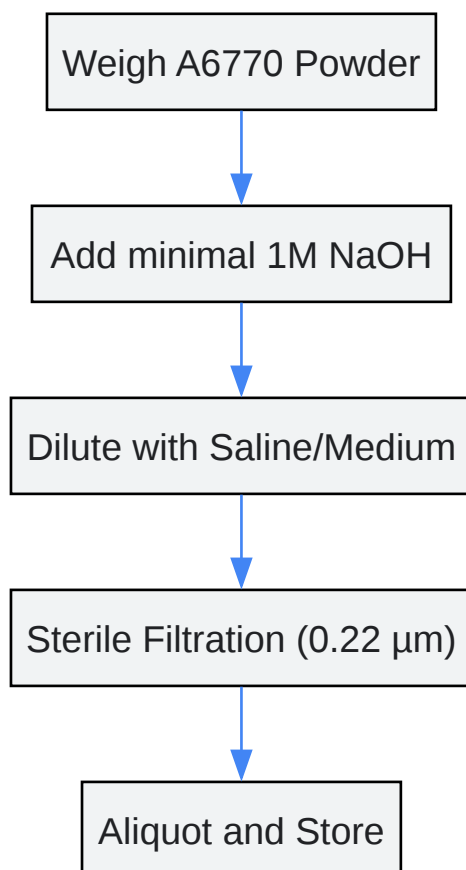


Figure 1. Workflow for A6770 Stock Solution Preparation

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Figure 1. Workflow for **A6770** Stock Solution Preparation

4.2. Signaling Pathway of **A6770** (Methotrexate)

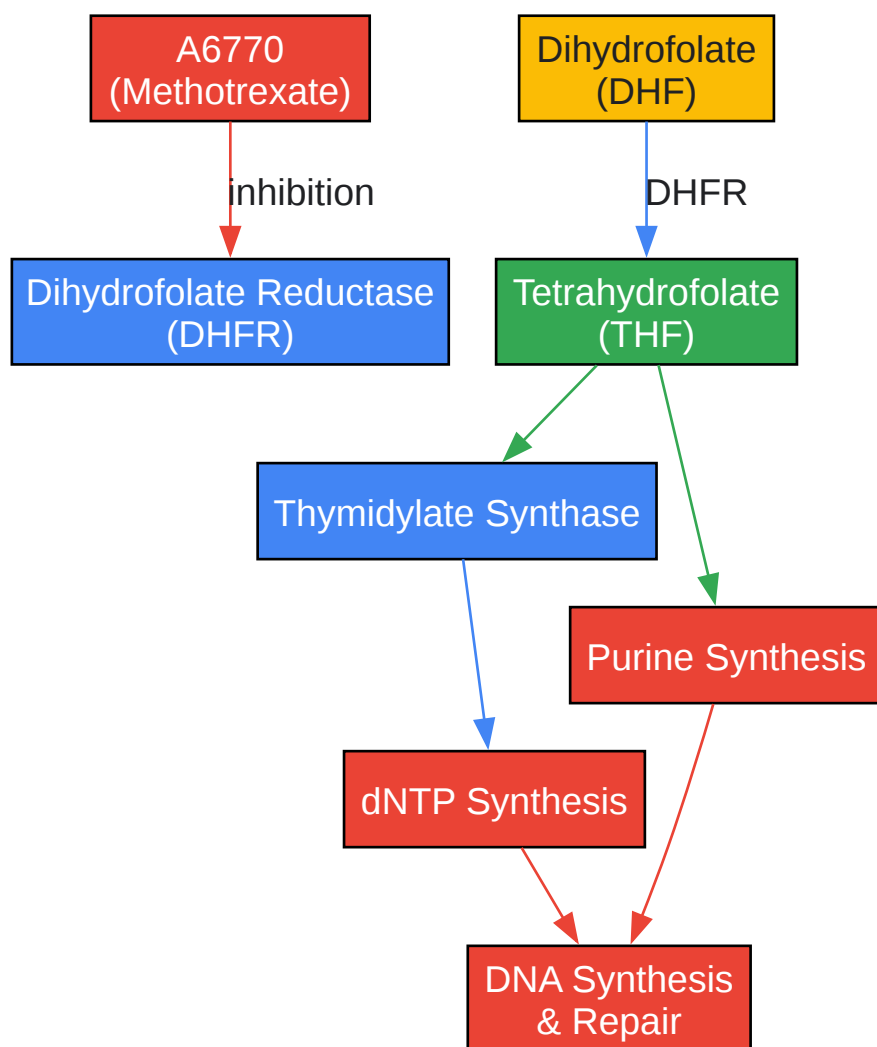


Figure 2. A6770 (Methotrexate) Signaling Pathway

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Figure 2. **A6770** (Methotrexate) Signaling Pathway

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Methotrexate hydrate powder, BioReagent, suitable for cell culture, ≥98 (HPLC) MTX hydrate [sigmaaldrich.com]
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